

# Earthworm Ecotoxicology Data for Thenylchlor

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Thenylchlor

CAS No.: 96491-05-3

Cat. No.: S570348

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The quantitative ecotoxicological data for **Thenylchlor**, specific to earthworms, is summarized in the table below.

Test Organism	Endpoint	Value	Conditions	Source
Earthworms	Acute 14-day LC <sub>50</sub>	1000 mg/kg (dw soil)	Laboratory conditions	PPDB [1]

This data suggests **moderate toxicity** to earthworms under laboratory conditions [1].

## Experimental Protocols and Mechanistic Insights

While a specific protocol for **Thenylchlor** was not found, standard earthworm toxicity testing and relevant mechanistic studies provide a framework.

### Standardized Earthworm Toxicity Test

The cited LC<sub>50</sub> value likely derives from a test based on the OECD Guideline 222 (Earthworm Reproduction Test) or similar, which typically involves:

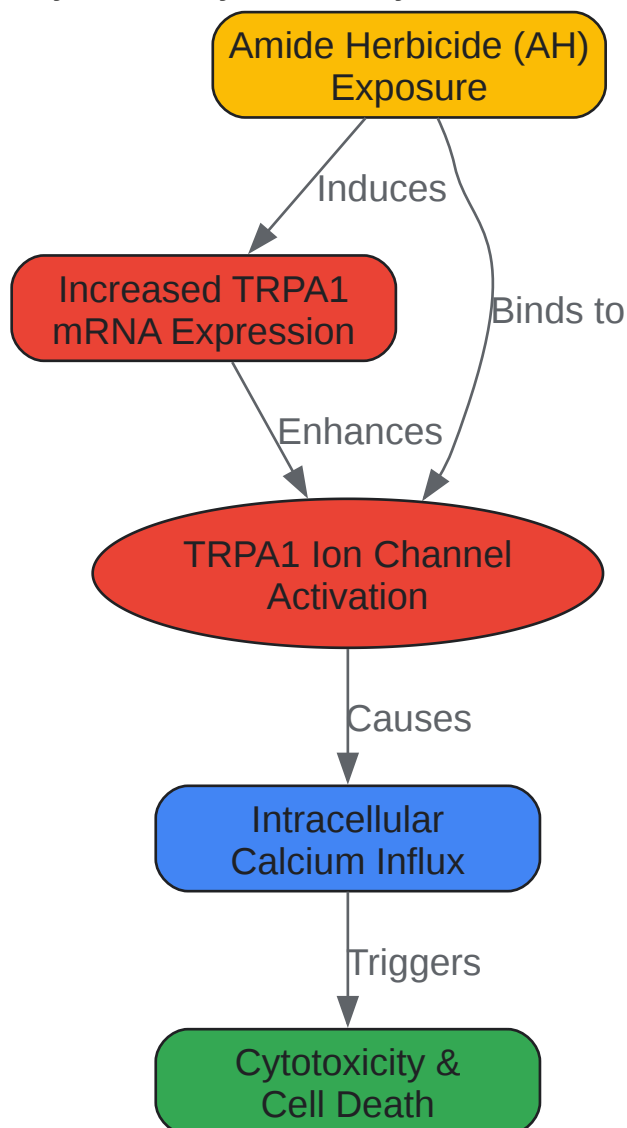
- Test Organism:** The species *Eisenia fetida* is commonly used [2].
- Exposure System:** Adult earthworms are exposed to the chemical mixed into an artificial soil substrate for 14 days.

- **Key Parameters:** Temperature of  $20^{\circ}\text{C} \pm 2^{\circ}\text{C}$  and a 16:8 hour light:dark cycle are standard.
- **Endpoint Measurement:** The LC50 is calculated based on the concentration that causes 50% mortality in the test population after the exposure period.

## Potential Mechanism of Action

**Thenylchlor** is a chloroacetanilide herbicide. Research on amide herbicides indicates they may cause cytotoxicity through a specific pathway. The diagram below illustrates this potential mechanism based on studies of related compounds [3].

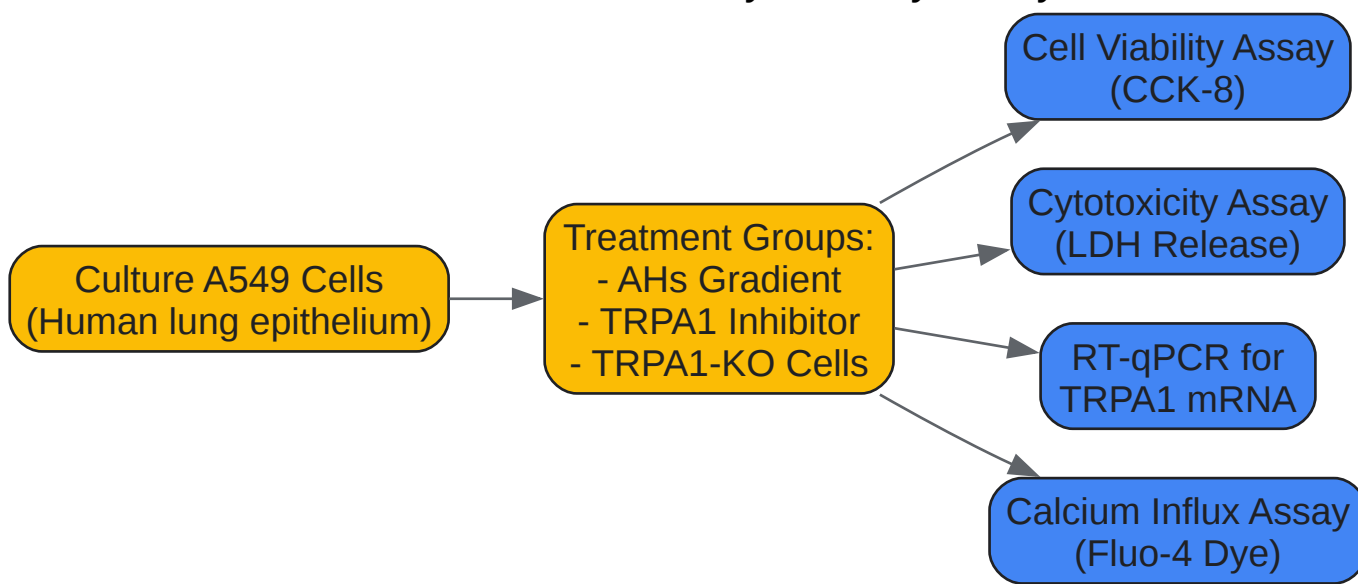
### Proposed Cytotoxicity Pathway of Amide Herbicides



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This mechanism involves activation of the TRPA1 ion channel, leading to a harmful influx of calcium ions into cells [3]. The experimental workflow to study this is visualized below.

### Workflow for TRPA1-Cytotoxicity Assay



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## Summary

Available data indicates **Thenylchlor** has **moderate toxicity** to earthworms. The potential cellular mechanism involves TRPA1 channel activation and calcium influx, based on studies of related amide herbicides. For a comprehensive risk assessment, you may need to consult specialized toxicological databases or primary literature for further details on chronic toxicity, reproductive effects, and metabolite impacts.

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## References

1. Thenylchlor (Ref: NSK 850) - AERU [sitem.herts.ac.uk]
2. Toxicological evaluation and metabolic profiling of ... [scilit.com]
3. Potential Common Mechanisms of Cytotoxicity Induced by ... [pmc.ncbi.nlm.nih.gov]

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